

A Comprehensive Technical Guide to the Solubility of Ammonium Molybdate

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Compound of Interest

Compound Name: Ammonium molybdenum oxide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of ammonium molybdate in a variety of solvents. The information is curated to be a vital resource for professionals in research, scientific analysis, and drug development, offering both quantitative data and detailed experimental methodologies.

Executive Summary

Ammonium molybdate, a versatile inorganic compound, exhibits a wide range of solubilities depending on the solvent and temperature. While highly soluble in aqueous solutions, its solubility in organic solvents is negligible. This guide details these characteristics, providing clear data, experimental procedures, and visual representations of key chemical processes to aid in its practical application.

Solubility of Ammonium Molybdate

The solubility of ammonium molybdate is a critical parameter in its various applications, from catalyst preparation to analytical reagents. This section provides quantitative data on its solubility in water, organic solvents, and inorganic aqueous solutions.

Solubility in Water

Ammonium molybdate is highly soluble in water. Its solubility is significantly dependent on temperature, generally increasing as the temperature rises. However, it is important to note that

at elevated temperatures, decomposition can occur. The most common form of ammonium molybdate is the tetrahydrate, $((\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O})$. The solubility data for this compound in water is summarized in the table below. Discrepancies in reported values can be attributed to differences in the specific form of ammonium molybdate used (e.g., heptamolybdate vs. orthomolybdate) and experimental conditions.

Temperature (°C)	Solubility (g/100 mL)	Notes
20	~40.0[1][2][3]	Also reported as 45.0 g/L (45 g/100mL)[4] and 30.0 g/100mL[5]
25	63.5 - 65.3[6][7]	For ammonium heptamolybdate tetrahydrate
80-90	~50.0[5]	

A study from Argonne National Laboratory demonstrated a 60% decrease in molybdenum solubility when a solution at pH 6.9 was cooled from 80°C to 20°C, highlighting the significant positive temperature coefficient of solubility[8].

Solubility in Organic Solvents

Ammonium molybdate is generally considered insoluble in most organic solvents. This is due to its ionic nature and the non-polar or weakly polar character of many organic liquids.

Solvent	Solubility
Ethanol	Insoluble[9]
Methanol	Insoluble[10]
Acetone	Insoluble[5]

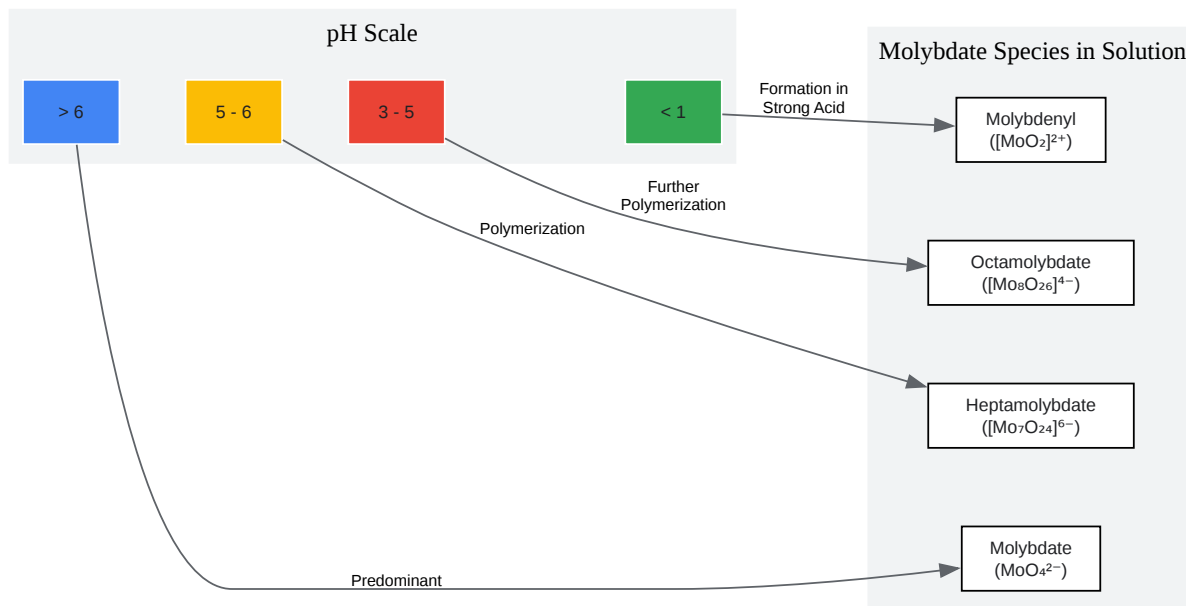
Solubility in Inorganic Aqueous Solutions

Ammonium molybdate exhibits enhanced solubility in acidic and alkaline solutions due to chemical reactions that form different molybdate species.

Solvent System	Solubility Characteristics
Acids (e.g., HCl, HNO ₃)	Soluble. Dissolution in acids leads to the formation of various polyoxomolybdate species[7][9]. The specific solubility depends on the acid concentration and temperature.
Aqueous Ammonia	Soluble. Ammonium molybdate readily dissolves in aqueous ammonia solutions[10][11]. The addition of 10% ammonia can be used to dissolve aged ammonium molybdate that may have partially decomposed[12].
Alkali (e.g., NaOH)	Soluble. Similar to acids, alkali solutions facilitate the dissolution of ammonium molybdate[11].

Speciation of Molybdate in Aqueous Solution

The solubility of ammonium molybdate in water is intrinsically linked to the pH-dependent equilibrium of various molybdate species in solution. At a pH greater than 6, the predominant species is the tetrahedral molybdate ion (MoO_4^{2-}). As the pH is lowered, polymerization occurs, leading to the formation of polyoxomolybdates such as heptamolybdate ($[\text{Mo}_7\text{O}_{24}]^{6-}$) at pH 5-6 and octamolybdate ($[\text{Mo}_8\text{O}_{26}]^{4-}$) at pH 3-5. In strongly acidic solutions (pH < 1), the cationic species $[\text{MoO}_2]^{2+}$ can form[13].



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pH-dependent speciation of molybdate in aqueous solution.

Experimental Protocols

This section outlines a detailed methodology for the gravimetric determination of ammonium molybdate solubility, a fundamental and widely used technique.

Gravimetric Determination of Solubility

This method involves preparing a saturated solution, separating the undissolved solid, and determining the mass of the dissolved solute in a known mass or volume of the solvent.

Materials and Equipment:

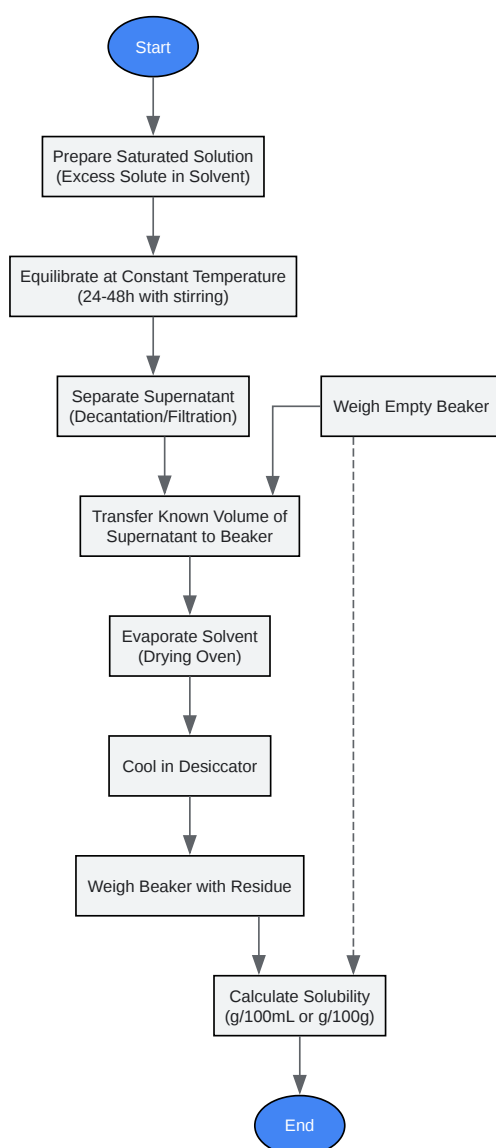
- Ammonium molybdate
- Solvent (e.g., deionized water)
- Temperature-controlled water bath or shaker

- Analytical balance
- Beakers and flasks
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., vacuum filter with Buchner funnel and filter paper, or syringe filters)
- Drying oven
- Desiccator

Procedure:

- Preparation of the Saturated Solution:
 - Add an excess amount of ammonium molybdate to a known volume of the solvent in a sealed flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the flask in a temperature-controlled water bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Separation of the Saturated Solution:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully decant or pipette a known volume of the clear supernatant into a pre-weighed beaker. It is critical to avoid transferring any solid particles.
 - For more precise separation, filter the supernatant using a vacuum filtration setup or a syringe filter.
- Determination of Solute Mass:

- Place the beaker containing the known volume of the saturated solution in a drying oven set to a temperature that will evaporate the solvent without decomposing the ammonium molybdate (e.g., below 90°C).
- Continue drying until a constant weight is achieved, indicating that all the solvent has evaporated.
- Cool the beaker in a desiccator to prevent moisture absorption before weighing.
- Weigh the beaker with the dried ammonium molybdate residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved ammonium molybdate by subtracting the initial weight of the empty beaker from the final weight of the beaker with the residue.
 - Express the solubility in the desired units, typically as grams of solute per 100 mL or 100 g of solvent.



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Experimental workflow for gravimetric solubility determination.

Analytical Quantification of Molybdate in Solution

For a more precise determination of solubility, especially in complex matrices, the concentration of molybdate in the saturated solution can be determined using analytical techniques such as:

- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS): A highly sensitive method for elemental analysis.

- Spectrophotometry: The molybdate can be complexed with a chromogenic agent to form a colored solution, and its concentration determined by measuring the absorbance of light at a specific wavelength.
- Titration: The molybdate solution can be titrated with a standard solution of a precipitating agent, such as a lead salt, using an indicator to determine the endpoint^[14].

Conclusion

This technical guide provides a comprehensive overview of the solubility characteristics of ammonium molybdate. The data and protocols presented herein are intended to be a valuable resource for researchers, scientists, and professionals in drug development, enabling a more informed and effective use of this important inorganic compound. The provided visualizations of the pH-dependent speciation and the experimental workflow for solubility determination offer a clear and concise understanding of the key concepts.

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References

- 1. chembk.com [chembk.com]
- 2. 七钼酸铵四水合物 (ammonium molybdate) cryst. extra pure | Sigma-Aldrich [sigmaaldrich.com]
- 3. Ammonium Heptamolybdate Tetrahydrate | 12054-85-2 [m.chemicalbook.com]
- 4. ib.sggw.edu.pl [ib.sggw.edu.pl]
- 5. Introduction of ammonium molybdate - Knowledge - Zhengzhou Delong Chemical Co., Ltd. [plantgrowthhormones.com]
- 6. climaxmolybdenum.com [climaxmolybdenum.com]
- 7. Ammonium heptamolybdate - Wikipedia [en.wikipedia.org]
- 8. publications.anl.gov [publications.anl.gov]
- 9. Ammonium molybdate CAS#: 13106-76-8 [m.chemicalbook.com]

- 10. Sciencemadness Discussion Board - Ammonium Molybdate solubility data - Powered by XMB 1.9.11 [sciencemadness.org]
- 11. Ammonium Molybdate Physical and Chemical Properties - Molybdenum Manufacturer and Supplier-Chinatungsten Online [molybdenum.com.cn]
- 12. researchgate.net [researchgate.net]
- 13. imoa.info [imoa.info]
- 14. pubs.acs.org [pubs.acs.org]
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